

An In-depth Technical Guide to the Safety, Handling, and Stability of Octanediamide

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Compound of Interest

Compound Name: Octanediamide

Cat. No.: B1619163

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on the safety, handling, and stability of **Octanediamide** (CAS No: 3891-73-4) under standard laboratory conditions. The following sections detail critical data and protocols to ensure its safe and effective use in research and development.

Chemical and Physical Properties

Octanediamide, also known as suberamide, is a linear aliphatic diamide. A clear understanding of its fundamental properties is essential for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ N ₂ O ₂	[1]
Molecular Weight	172.22 g/mol	[1]
Appearance	Off-white solid	[2]
Melting Point	50 - 54 °C (122 - 129.2 °F)	[2]
Boiling Point	225 - 226 °C (437 - 438.8 °F) at 760 mmHg	[2]
Flash Point	165 °C (329 °F)	[2]
Vapor Pressure	1 mbar @ 68°C	[2]

Safety and Hazard Information

Octanediamide is classified as harmful if swallowed and causes skin irritation. Adherence to safety protocols is crucial to minimize risk.

Hazard	Description	Precautionary Statements
Acute Oral Toxicity	Harmful if swallowed.	Wash face, hands, and any exposed skin thoroughly after handling. Do not eat, drink or smoke when using this product.
Skin Corrosion/Irritation	Causes skin irritation.	Wear protective gloves/protective clothing/eye protection/face protection. Wash contaminated clothing before reuse.
Serious Eye Damage/Irritation	Causes serious eye irritation.	Wear eye protection/face protection.
Inhalation	May cause respiratory irritation.	Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.

Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are mandatory to ensure personnel safety.

Engineering Controls

- Use in a well-ventilated area.
- Ensure eyewash stations and safety showers are close to the workstation location.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.

- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.

Stability and Reactivity

Octanediamide is stable under normal laboratory conditions. However, it is important to be aware of its reactivity profile to prevent hazardous situations.

- Chemical Stability: Stable under recommended storage conditions.[3]
- Conditions to Avoid: Incompatible materials, dust generation, excess heat.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and nitrogen oxides.

Experimental Protocols

Protocol for Assessing Thermal Stability (Thermogravimetric Analysis - TGA)

- Objective: To determine the thermal decomposition profile of **Octanediamide**.
- Instrumentation: A calibrated thermogravimetric analyzer.
- Methodology:
 1. Accurately weigh 5-10 mg of **Octanediamide** into a tared TGA pan.
 2. Place the pan in the TGA furnace.
 3. Heat the sample from ambient temperature to 600 °C at a heating rate of 10 °C/min under a nitrogen atmosphere.
 4. Record the weight loss as a function of temperature.
- Data Analysis: Determine the onset temperature of decomposition and the percentage of weight loss at different temperature intervals.

Protocol for Forced Degradation Study (Hydrolysis)

- Objective: To evaluate the stability of **Octanediamide** in acidic and basic conditions.
- Materials: **Octanediamide**, 0.1 N Hydrochloric Acid (HCl), 0.1 N Sodium Hydroxide (NaOH), HPLC-grade water, and acetonitrile.
- Methodology:
 1. Prepare a stock solution of **Octanediamide** in a suitable solvent (e.g., acetonitrile/water).
 2. For acid hydrolysis, mix the stock solution with 0.1 N HCl and incubate at 60 °C for 24 hours.
 3. For base hydrolysis, mix the stock solution with 0.1 N NaOH and incubate at 60 °C for 24 hours.
 4. At specified time points (e.g., 0, 4, 8, 24 hours), withdraw an aliquot, neutralize it, and dilute it to a suitable concentration.
 5. Analyze the samples by a validated HPLC method to quantify the amount of remaining **Octanediamide** and detect any degradation products.
- Data Analysis: Calculate the percentage of degradation and identify the major degradation products.

Visualized Workflows

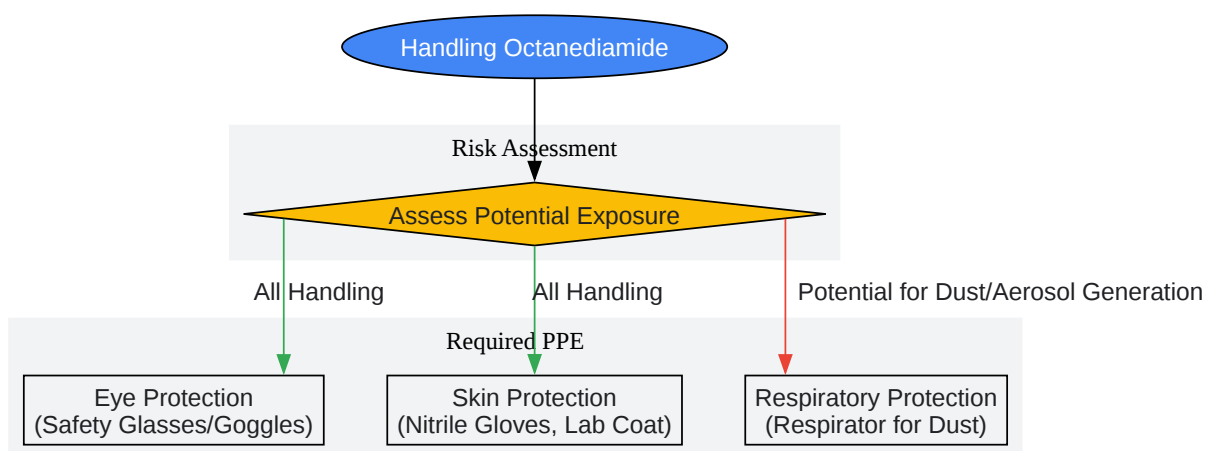
Spill Response Protocol



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Caption: Workflow for responding to an **Octanediamide** spill.

Personal Protective Equipment (PPE) Selection Guide



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Caption: Decision guide for selecting appropriate PPE.

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